

rapamycin dialdehyde protocol deviations and their impact

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Compound of Interest

Compound Name: *Rapamycin Dialdehyde*

CAS No.: *500733-49-3*

Cat. No.: *B1144831*

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Technical Support Center: Rapamycin Dialdehyde

Welcome to the Technical Support Center for **rapamycin dialdehyde**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance and troubleshooting for experiments involving **rapamycin dialdehyde**.

Frequently Asked Questions (FAQs)

Q1: What is **rapamycin dialdehyde** and how does it differ from rapamycin?

Rapamycin dialdehyde is a derivative of rapamycin, a macrolide produced by the bacterium *Streptomyces hygroscopicus*. It is synthesized by the oxidative cleavage of a vicinal diol in the rapamycin molecule. Unlike its parent compound, **rapamycin dialdehyde** is characterized as a non-immunosuppressive agent. While rapamycin's primary mechanism of action is the inhibition of the mechanistic target of rapamycin (mTOR), the precise signaling pathway of **rapamycin dialdehyde** is still under investigation, but it is valued for its neurotrophic properties.

Q2: What are the primary applications of **rapamycin dialdehyde** in research?

Rapamycin dialdehyde is primarily investigated for its neurotrophic and neuroregenerative effects. It has been shown to promote neurite outgrowth in neuronal cell models, such as the SH-SY5Y neuroblastoma cell line. Additionally, it is being explored for its potential in treating solid tumors and hyperproliferative vascular diseases.

Q3: How should I store and handle **rapamycin dialdehyde**?

Rapamycin and its derivatives are sensitive to light, temperature, and pH. **Rapamycin dialdehyde** should be stored as a solid at -20°C, protected from light. For creating stock solutions, it is recommended to use anhydrous dimethyl sulfoxide (DMSO) or ethanol. Aqueous solutions of rapamycin and its derivatives are generally unstable and should be prepared fresh for each experiment.

Q4: What are the known byproducts of **rapamycin dialdehyde** synthesis?

A known byproduct of the ozonolysis-based synthesis of **rapamycin dialdehyde** is rapamycin 29-enol.^[1] The presence of this and other impurities can affect experimental outcomes.

Troubleshooting Guide: Synthesis of Rapamycin Dialdehyde

This guide addresses potential issues during the synthesis of **rapamycin dialdehyde** from rapamycin via oxidative cleavage.

Issue	Potential Cause	Recommended Action	Expected Impact of Deviation
Low Yield of Rapamycin Dialdehyde	Incomplete reaction.	Increase reaction time and monitor progress by TLC or LC-MS. Ensure adequate stoichiometry of the oxidizing agent.	A significant amount of unreacted rapamycin will be present in the crude product. [1]
Degradation of the product.	Maintain the recommended reaction temperature (e.g., -78°C for ozonolysis). Avoid exposure to strong acids or bases during workup.	Degradation can lead to a complex mixture of unidentifiable products, significantly reducing the yield of the desired dialdehyde.	
Inefficient extraction.	Use appropriate solvents for extraction (e.g., dichloromethane) and perform multiple extractions to ensure complete recovery from the aqueous phase.	Poor extraction will result in loss of product into the aqueous layer, leading to a lower isolated yield.	
Presence of Impurities in the Final Product	Formation of rapamycin 29-enol (ozonolysis).	Optimize the reaction conditions, particularly the ozone concentration and reaction time, to minimize side reactions. Purify the crude product using column chromatography.	The presence of rapamycin 29-enol can interfere with biological assays and lead to inconsistent results.

Unreacted rapamycin.	Ensure the reaction goes to completion by monitoring with TLC or LC-MS. Adjust the amount of oxidizing agent if necessary.	Residual rapamycin will exhibit mTOR inhibitory activity, confounding experiments designed to study the non-immunosuppressive effects of the dialdehyde.	
Over-oxidation of the aldehyde.	Carefully control the amount of oxidizing agent and the reaction time. Use a milder workup for ozonolysis (e.g., dimethyl sulfide instead of an oxidative workup).	Over-oxidation can lead to the formation of carboxylic acids, which will have different chemical properties and biological activities.	
Inconsistent Results in Biological Assays	Impure rapamycin dialdehyde.	Purify the synthesized rapamycin dialdehyde using column chromatography or HPLC to remove byproducts and unreacted starting material.	Impurities can have their own biological effects, leading to variability and misinterpretation of experimental data.
Degradation of rapamycin dialdehyde in solution.	Prepare fresh solutions of rapamycin dialdehyde in a suitable anhydrous solvent (e.g., DMSO) for each experiment. Avoid repeated freeze-thaw cycles.	The concentration of the active compound will decrease over time, leading to a reduction in its observed biological effect.	

Experimental Protocols

Protocol 1: Synthesis of Rapamycin Dialdehyde via $\text{OsO}_4/\text{NaIO}_4$ Oxidation

This protocol is adapted from the procedure described in US Patent 6,680,330 B2.^[1]

Materials:

- Rapamycin
- Dioxane
- Water
- Osmium tetroxide (OsO_4)
- Sodium periodate (NaIO_4)
- Dichloromethane (CH_2Cl_2)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Solvents for column chromatography (e.g., hexane/ethyl acetate gradient)

Procedure:

- Dissolve rapamycin (e.g., 5.0 g, 5.5 mmol) in a mixture of dioxane (100 mL) and water (35 mL).
- Add a catalytic amount of OsO_4 (e.g., 61 mg) to the solution. The solution will turn dark green. Stir for 30 minutes at room temperature.
- Add sodium periodate (e.g., 2.34 g, 10.9 mmol) portion-wise over 30 minutes.
- Stir the reaction mixture overnight at room temperature.

- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) to confirm the consumption of rapamycin.
- Once the reaction is complete, quench the reaction by adding dichloromethane (200 mL).
- Separate the organic layer, and wash it with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a suitable solvent system (e.g., a gradient of ethyl acetate in hexane) to isolate the **rapamycin dialdehyde**.

Protocol 2: Neurotrophic Activity of Rapamycin Dialdehyde on SH-SY5Y Cells

Materials:

- SH-SY5Y human neuroblastoma cells
- DMEM/F12 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin (Growth Medium)
- DMEM/F12 medium supplemented with 1% FBS and 1% Penicillin-Streptomycin (Differentiation Medium)
- **Rapamycin dialdehyde** stock solution (e.g., 10 mM in DMSO)
- Poly-D-lysine coated cell culture plates or coverslips
- Phosphate Buffered Saline (PBS)
- Fixative solution (e.g., 4% paraformaldehyde in PBS)
- Permeabilization solution (e.g., 0.1% Triton X-100 in PBS)
- Blocking solution (e.g., 5% Bovine Serum Albumin in PBS)

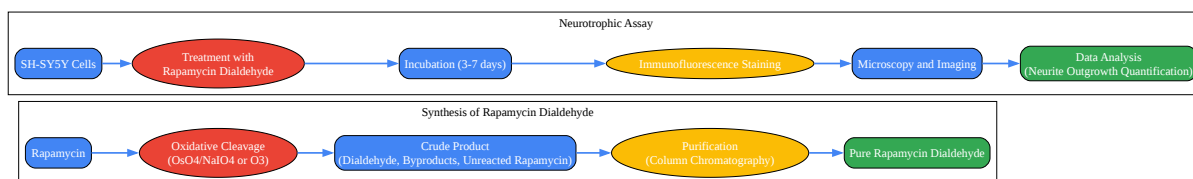
- Primary antibody against a neuronal marker (e.g., β -III tubulin)
- Fluorescently labeled secondary antibody
- DAPI for nuclear staining
- Fluorescence microscope and imaging software

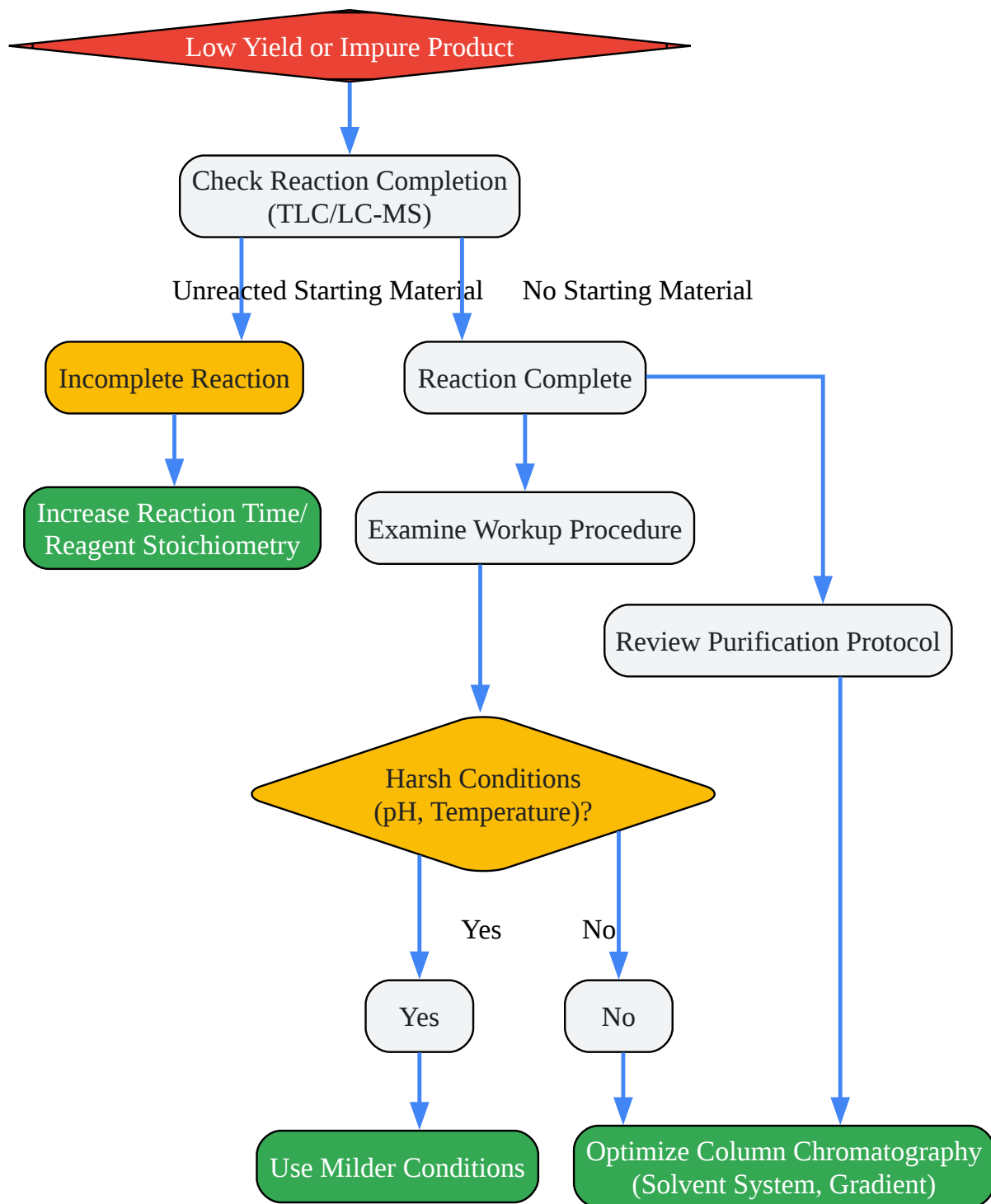
Procedure:

- Seed SH-SY5Y cells onto poly-D-lysine coated plates or coverslips in Growth Medium at a density that allows for differentiation without overcrowding.
- Allow the cells to adhere for 24 hours.
- Replace the Growth Medium with Differentiation Medium containing the desired concentration of **rapamycin dialdehyde** (e.g., 10 nM, 100 nM, 1 μ M). Include a vehicle control (DMSO) and a positive control if available (e.g., Brain-Derived Neurotrophic Factor, BDNF).
- Incubate the cells for 3-7 days, replacing the medium with fresh Differentiation Medium containing **rapamycin dialdehyde** every 2-3 days.
- After the differentiation period, fix the cells with the fixative solution for 15 minutes at room temperature.
- Wash the cells three times with PBS.
- Permeabilize the cells with the permeabilization solution for 10 minutes.
- Wash the cells three times with PBS.
- Block non-specific antibody binding with the blocking solution for 1 hour.
- Incubate the cells with the primary antibody against β -III tubulin overnight at 4°C.
- Wash the cells three times with PBS.

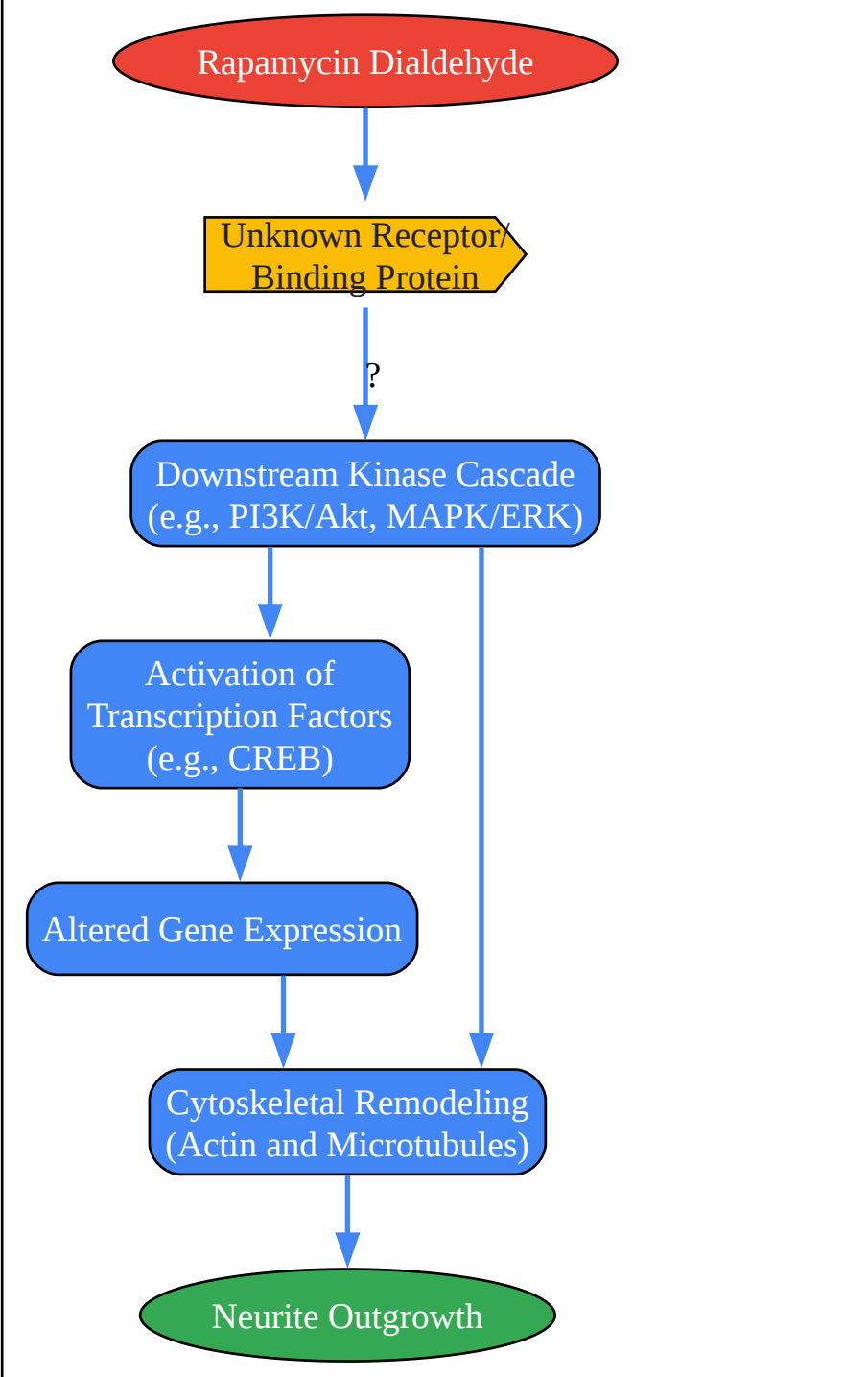
- Incubate the cells with the fluorescently labeled secondary antibody and DAPI for 1 hour at room temperature, protected from light.
- Wash the cells three times with PBS.
- Mount the coverslips or image the plates using a fluorescence microscope.
- Quantify neurite outgrowth using appropriate software. Measure parameters such as the percentage of differentiated cells, the number of neurites per cell, and the average neurite length.

Visualizations





Putative Neurotrophic Signaling of Rapamycin Dialdehyde

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References

- 1. US6680330B2 - Rapamycin dialdehydes - Google Patents [patents.google.com]
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